

Quantitative Analysis of Lipids Using Oleic Acid-d17: Application Notes and Protocols

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Compound of Interest

Compound Name: Oleic Acid-d17

Cat. No.: B122635

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Introduction

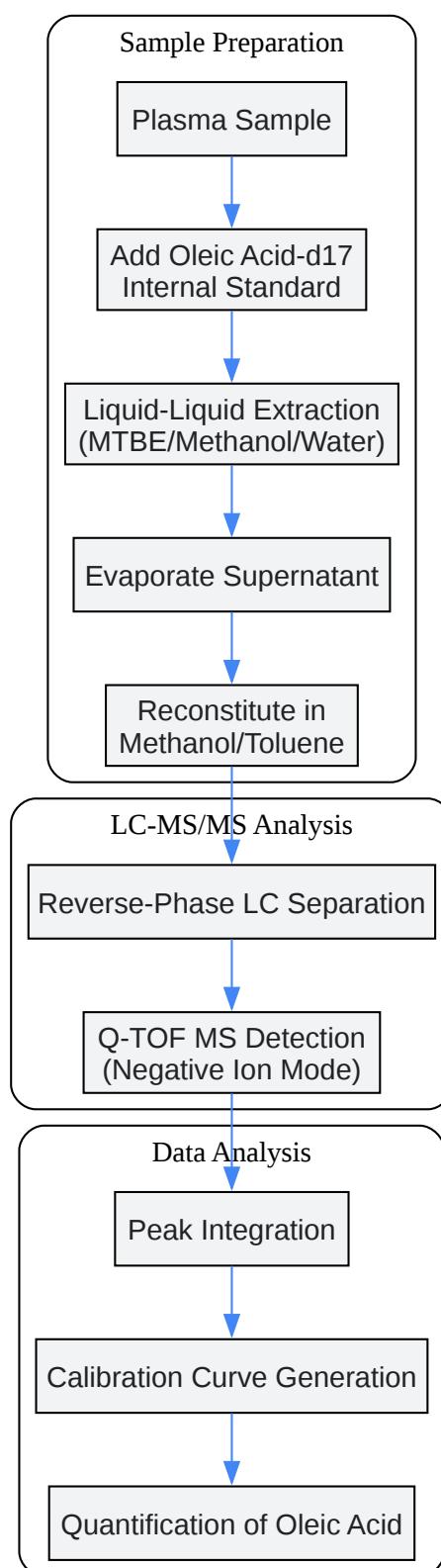
Lipids are a diverse group of molecules that play critical roles in cellular structure, energy storage, and signaling. Accurate quantification of specific lipid species is crucial for understanding disease mechanisms and for the development of novel therapeutics. Oleic acid, a monounsaturated omega-9 fatty acid, is one of the most abundant fatty acids in human adipose tissue and plasma and has been implicated in various physiological and pathological processes.

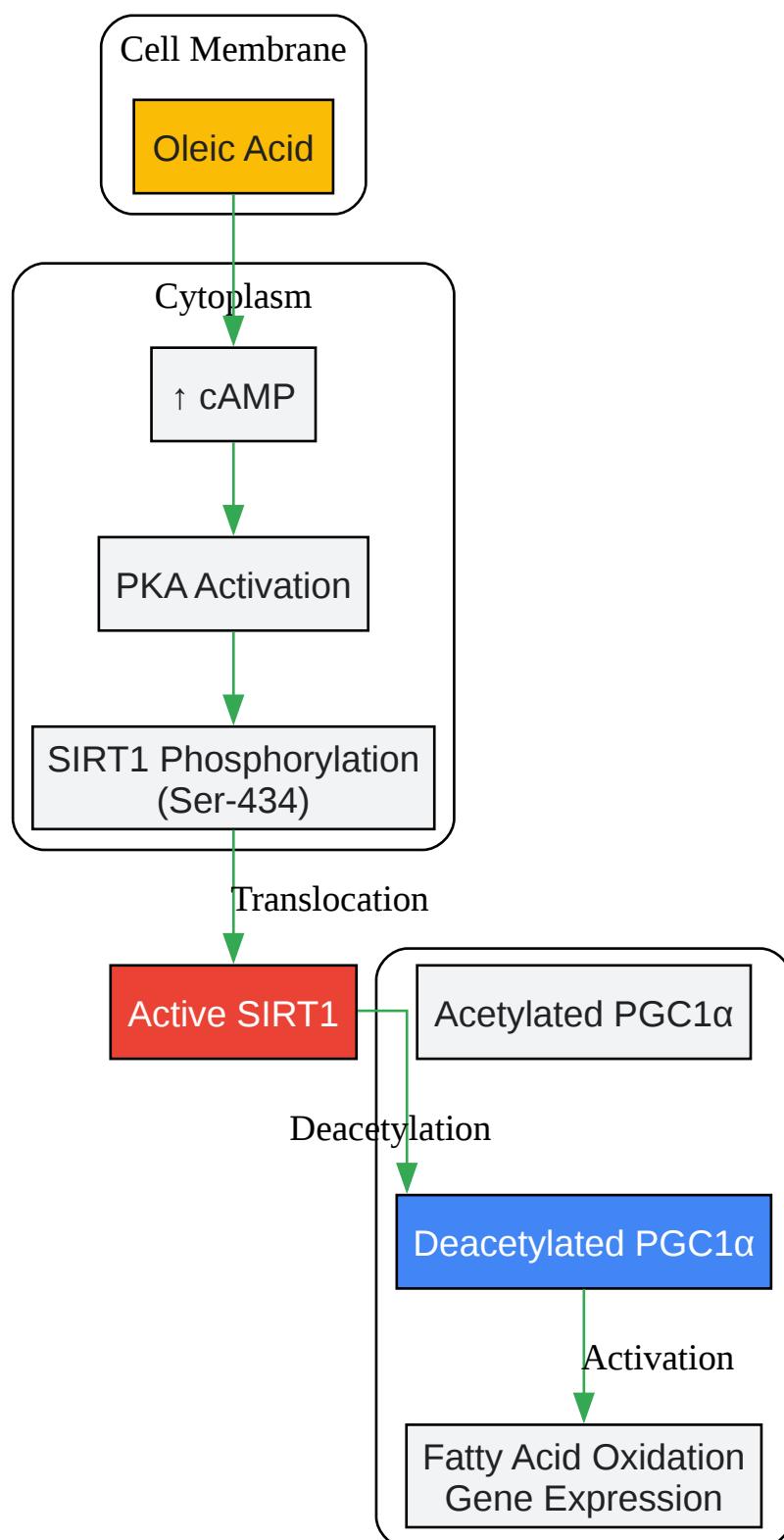
Stable isotope-labeled internal standards are essential for achieving high accuracy and precision in quantitative mass spectrometry-based lipidomics.^[1] **Oleic Acid-d17** is a deuterated analog of oleic acid, which serves as an ideal internal standard for the quantification of endogenous oleic acid. Its chemical properties are nearly identical to the unlabeled analyte, but its increased mass allows for clear differentiation in a mass spectrometer. This application note provides detailed protocols for the quantitative analysis of oleic acid in biological samples using **Oleic Acid-d17** as an internal standard with Liquid Chromatography-Mass Spectrometry (LC-MS/MS).

Application Note 1: Quantification of Oleic Acid in Human Plasma

This protocol describes a method for the extraction and quantification of oleic acid from human plasma samples using **Oleic Acid-d17** as an internal standard.

Experimental Workflow



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References

- 1. jianhaidulab.com [jianhaidulab.com]
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